

Proper Disposal of Pyridine Hydrobromide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Pyridine hydrobromide*

Cat. No.: *B092131*

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The safe handling and disposal of **pyridine hydrobromide** are critical for ensuring laboratory safety and environmental protection. **Pyridine hydrobromide** is a hazardous chemical that can cause skin and eye irritation, and may also be harmful if inhaled or ingested.[1][2] Adherence to proper disposal protocols is essential for minimizing risks to personnel and the environment.

Immediate Safety and Handling

Before initiating any disposal procedures, it is imperative to be equipped with the appropriate Personal Protective Equipment (PPE) and to work in a controlled environment.

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves, safety goggles with side shields or a face shield, and a laboratory coat.[3][4][5]
- **Ventilation:** All handling of **pyridine hydrobromide**, including preparation for disposal, must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3][4][5][6]
- **Incompatible Materials:** Store **pyridine hydrobromide** and its waste away from strong oxidizing agents, strong acids, and bases.[1][3][6]

In the event of a spill, small quantities can be managed by absorbing the material with an inert, non-combustible substance like sand or vermiculite.[4][7] The absorbed material should then be swept up, avoiding dust formation, and placed into a sealed container for disposal.[2][3][8]

For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.[\[4\]](#)

Quantitative Data Summary

The following table summarizes key information for **pyridine hydrobromide**:

Property	Value	Reference
CAS Number	18820-82-1	[1] [2] [9]
Molecular Formula	C5H6BrN	[1]
Appearance	White solid	[1]
Melting Point	217 - 220 °C	[1]
Hazards	Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.	[1] [2]

Step-by-Step Disposal Protocol

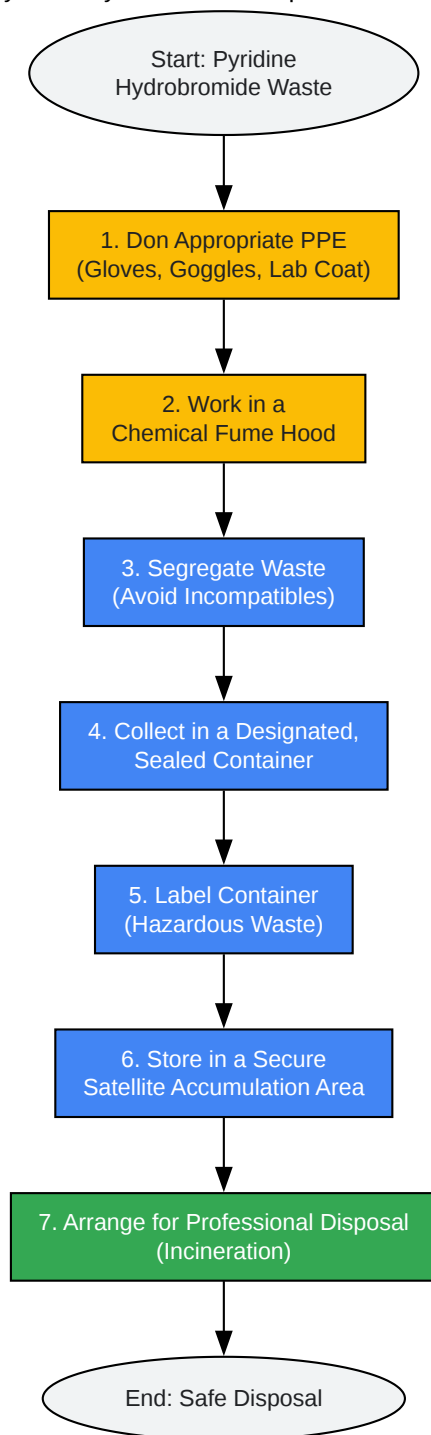
The disposal of **pyridine hydrobromide** waste must comply with all local, state, and federal regulations. It is classified as a hazardous waste and must be managed accordingly.[\[4\]](#)[\[10\]](#)[\[11\]](#)

- Waste Identification and Segregation:
 - All materials contaminated with **pyridine hydrobromide**, including the chemical itself, solutions, and items like pipette tips or absorbent pads, must be treated as hazardous waste.[\[4\]](#)
 - Do not mix **pyridine hydrobromide** waste with other incompatible waste streams, particularly strong oxidizing agents and acids.[\[4\]](#)[\[6\]](#)
- Waste Collection and Containerization:

- Collect all **pyridine hydrobromide** waste in a designated, sealable, and airtight container that is compatible with the chemical.[\[6\]](#)
- The container must be in good condition, with a secure, leak-proof lid to prevent any release of vapors or solids.[\[10\]](#)
- Labeling:
 - Clearly label the hazardous waste container with the words "Hazardous Waste," the full chemical name "**Pyridine Hydrobromide**," and any associated hazard warnings (e.g., "Toxic," "Irritant").[\[4\]](#)
- Storage:
 - Store the sealed and labeled waste container in a designated, well-ventilated, and secure satellite accumulation area until it is ready for pickup.[\[4\]](#)
- Final Disposal:
 - The recommended method for the final disposal of **pyridine hydrobromide** is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)[\[9\]](#)
 - Alternatively, arrange for the collection of the waste by a licensed hazardous waste disposal company.[\[2\]](#)
 - Never dispose of **pyridine hydrobromide** down the drain or in the regular trash.[\[2\]](#)[\[3\]](#)[\[7\]](#)

Disposal Workflow

Pyridine Hydrobromide Disposal Workflow



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